

An In-depth Technical Guide to the Safe Handling of 2,3-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2,3-Dimethylbenzaldehyde

Cat. No.: B027725

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **2,3-Dimethylbenzaldehyde** (CAS No. 5779-93-1). The information is compiled and presented to meet the needs of laboratory and drug development professionals, emphasizing safe practices and risk mitigation.

Section 1: Substance Identification and Properties

2,3-Dimethylbenzaldehyde, also known as o-Xylene-3-carboxaldehyde or Hemellitaldehyde, is a liquid chemical widely used in organic synthesis.^{[1][2]} Its physical and chemical properties are critical for understanding its behavior and for implementing appropriate safety measures.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₉H₁₀O	[3] [4]
Molecular Weight	134.18 g/mol	[3] [5]
Appearance	Colorless to light yellow liquid	[1] [4]
Boiling Point	86-88 °C @ 10 mmHg223.74 °C @ 760 mmHg	[6] [7] [8]
Density	1.029 g/mL at 25 °C	[6] [7]
Flash Point	102 °C (215 °F)	[1] [7]
Refractive Index	n ₂₀ /D 1.553	[6] [7]

| Storage Temperature | Recommended <15°C, under inert gas [\[1\]](#)[\[7\]](#) |

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **2,3-Dimethylbenzaldehyde** is classified with several hazards that necessitate careful handling.[\[5\]](#)[\[8\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[8] [9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[8]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[9]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |[8] |

GHS Pictogram:

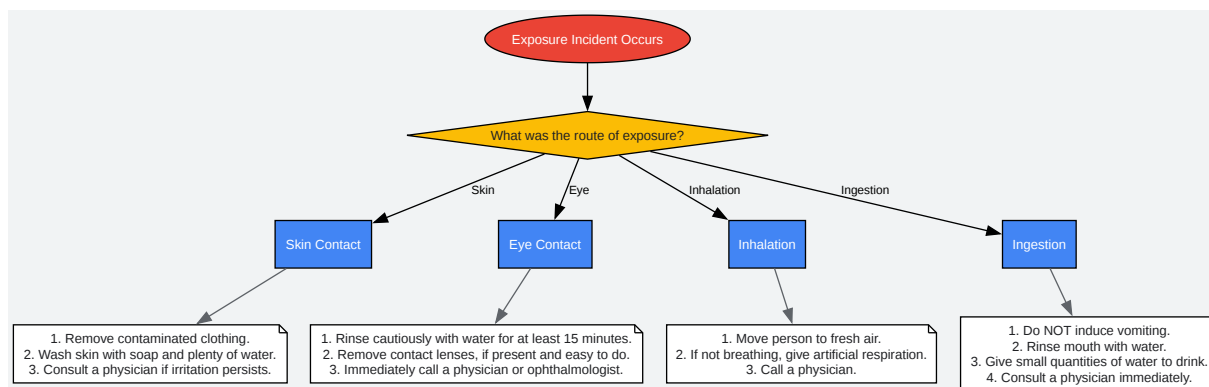
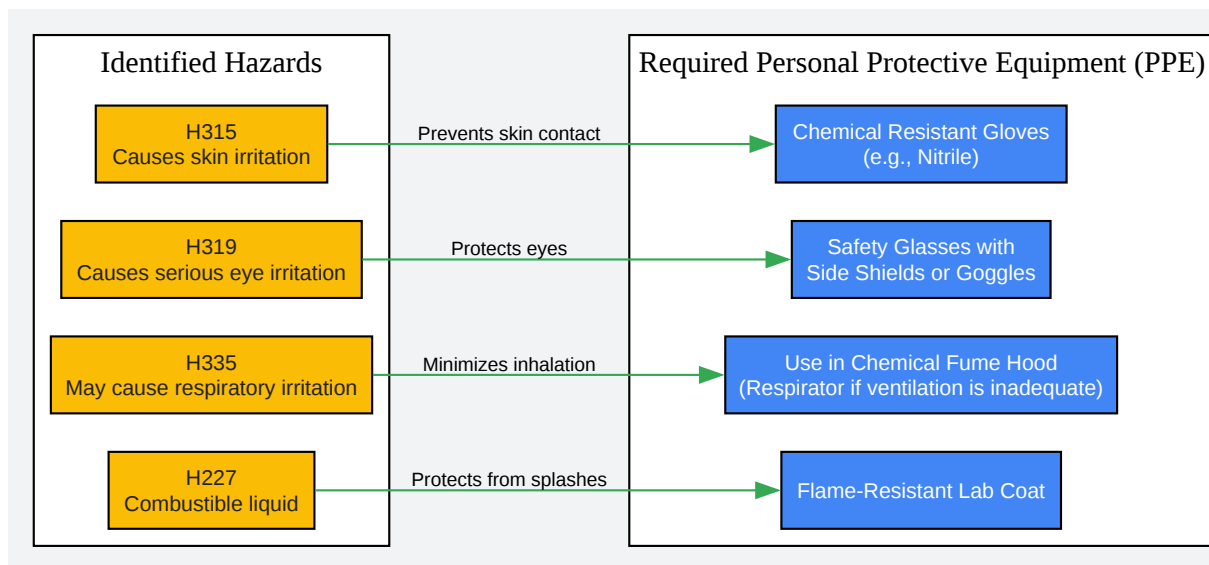
Signal Word:Warning[5][8]

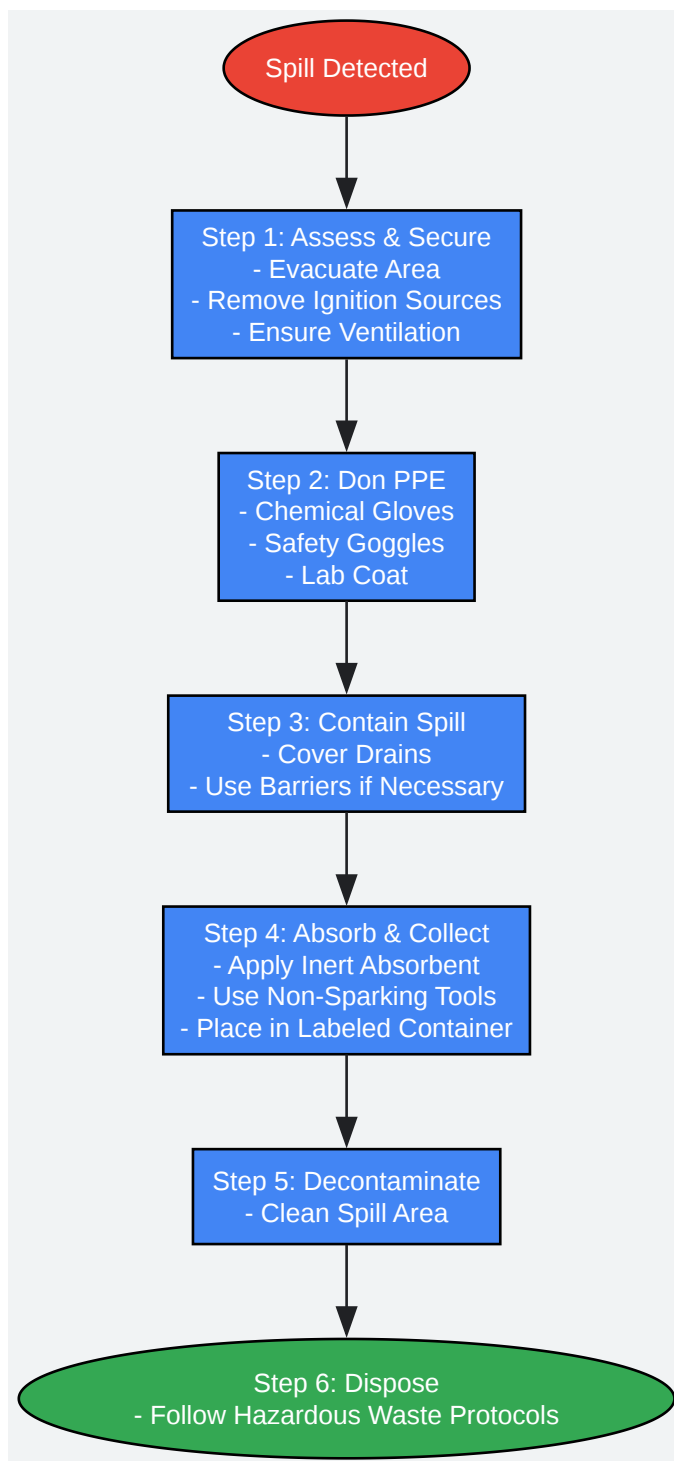
Section 3: Personal Protective Equipment (PPE) and Handling Protocols

Adherence to proper handling and PPE protocols is essential to minimize exposure and ensure laboratory safety.

- Ventilation: Always handle **2,3-Dimethylbenzaldehyde** in a well-ventilated area, preferably within a chemical fume hood.[10][11]
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and hot surfaces.[9][11] Although it is a combustible liquid, not flammable, taking precautions is best practice.
- Contact Avoidance: Avoid contact with skin, eyes, and clothing. Do not breathe mists or vapors.[3][10]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[9][10] Contaminated clothing should be removed and washed before reuse.[11]

A logical approach to selecting PPE is crucial. The following diagram outlines the decision-making process based on the substance's hazards.





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